

# An In-depth Technical Guide to 3,3'-Disulfanediylbis(N-methylpropanamide)

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## Compound of Interest

Compound Name: *Propanamide, 3,3'-dithiobis[n-methyl-*

Cat. No.: *B033000*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of 3,3'-Disulfanediylbis(N-methylpropanamide), a key intermediate in the preparation of various commercially significant compounds. This document is intended for researchers, scientists, and professionals in the fields of drug development, materials science, and chemical synthesis.

## Chemical Structure and Identification

3,3'-Disulfanediylbis(N-methylpropanamide) is a symmetrical disulfide-containing amide. The molecule consists of two N-methylpropanamide units linked by a disulfide bond between their respective 3-positions.

DOT Script of the Chemical Structure:

Caption: 2D Chemical Structure of 3,3'-Disulfanediylbis(N-methylpropanamide).

## Identifiers and Descriptors

Identifier/Descriptor	Value
IUPAC Name	3,3'-Disulfanediylbis(N-methylpropanamide)[1]
CAS Number	999-72-4[1][2]
Molecular Formula	C8H16N2O2S2[1][2]
Molecular Weight	236.36 g/mol [1]
Canonical SMILES	CNC(=O)CCSSCCC(=O)NC[1]
InChI	InChI=1S/C8H16N2O2S2/c1-9-7(11)3-5-13-14-6-4-8(12)10-2/h3-6H2,1-2H3,(H,9,11)(H,10,12) [1][2]
Synonyms	N,N'-dimethyl-3,3'-dithiodipropionamide, 3,3'-Dithiobis(N-methylpropanamide)[2]

## Physicochemical Properties

Property	Value
Density	1.179 g/cm <sup>3</sup> [2]
Boiling Point	510.7 °C at 760 mmHg[2]
Flash Point	262.6 °C[2]
Refractive Index	1.534[2]

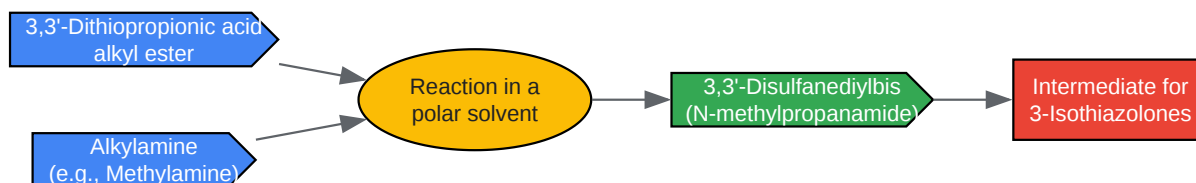
## Synthesis

3,3'-Disulfanediylbis(N-methylpropanamide) is primarily synthesized as an intermediate for the production of substituted 3-isothiazolones, which have applications as biocides and antimicrobial agents.

## General Synthetic Route

A common method for the preparation of N,N'-dialkyl-3,3'-dithiodipropionamides involves the reaction of a 3,3'-dithiopropionic acid alkyl ester with an alkylamine. This reaction is typically carried out in a polar solvent at a controlled temperature.

DOT Script of the General Synthesis Workflow:



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Caption: General synthesis workflow for 3,3'-Disulfanediylbis(N-methylpropanamide).

## Experimental Protocol Example

While specific, detailed experimental protocols for the synthesis of 3,3'-Disulfanediylbis(N-methylpropanamide) are not readily available in peer-reviewed literature, a general procedure can be inferred from patent literature. The following is a representative, generalized protocol:

- **Reaction Setup:** A solution of 3,3'-dithiopropionic acid alkyl ester is prepared in a suitable polar solvent (e.g., methanol, ethanol) in a reaction vessel equipped with a stirrer and a temperature control system.
- **Amine Addition:** An alkylamine, such as methylamine, is added to the solution. The reaction temperature is maintained between 0 and 50 °C.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Work-up and Isolation:** Upon completion, the solvent is typically removed under reduced pressure. The resulting crude product can be purified by recrystallization from an appropriate solvent to yield 3,3'-Disulfanediylbis(N-methylpropanamide).

## Applications and Biological Relevance

The primary application of 3,3'-Disulfanediylbis(N-methylpropanamide) is as a crucial intermediate in the synthesis of isothiazolone derivatives. Isothiazolones are a class of

heterocyclic compounds widely used as antimicrobial agents and biocides in various industrial applications, including in antifouling coatings.

Although the biological activity of 3,3'-Disulfanediylbis(N-methylpropanamide) itself is not extensively documented, its role as a precursor to potent biocides highlights its importance in the development of antimicrobial and antifouling technologies. The final isothiazolone products derived from this intermediate are known to exert their antimicrobial effects through mechanisms such as the inhibition of essential enzymes and disruption of cellular processes.

## Spectroscopic and Crystallographic Data

Detailed, publicly available experimental spectroscopic (NMR, IR, Mass Spectrometry) and crystallographic data for 3,3'-Disulfanediylbis(N-methylpropanamide) are limited. Researchers requiring this information for analytical or structural studies may need to perform these analyses independently.

## Safety Information

Safety data sheets (SDS) should be consulted for detailed handling and safety information. As with any chemical, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be used when handling 3,3'-Disulfanediylbis(N-methylpropanamide). Work should be conducted in a well-ventilated area.

## Conclusion

3,3'-Disulfanediylbis(N-methylpropanamide) is a well-defined chemical entity with a critical role as a synthetic intermediate. Its structure and physicochemical properties are established, and a general synthetic pathway is understood. While detailed experimental and biological data on the compound itself are not extensively published, its importance in the production of commercially significant antimicrobial and antifouling agents is clear. Further research into the specific biological activities and reaction kinetics of this molecule could provide valuable insights for the optimization of existing synthetic routes and the development of new applications.

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## References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. 3,3'-Dithiobis[N-methylpropanamide] | C<sub>8</sub>H<sub>16</sub>N<sub>2</sub>O<sub>2</sub>S<sub>2</sub> | CID 70464 - PubChem [pubchem.ncbi.nlm.nih.gov]
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